

# BARDAC 208M: Application Notes and Protocols for Disinfectant Efficacy Testing

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## Compound of Interest

Compound Name: BARDAC 208M

CAS No.: 107028-70-6

Cat. No.: B1167727

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These application notes provide a comprehensive overview of **BARDAC 208M**, a fifth-generation quaternary ammonium compound (QAC) blend, and its application in standardized disinfectant efficacy testing. The included protocols are based on established AOAC International and European Norms (EN) standards to guide researchers in evaluating the bactericidal, fungicidal, and virucidal properties of disinfectant formulations containing **BARDAC 208M**.

## Introduction to BARDAC 208M

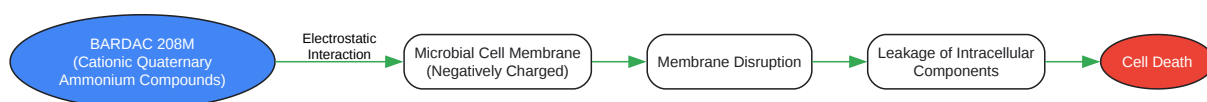
**BARDAC 208M** is a concentrated antimicrobial raw material that is a synergistic blend of alkyl dimethyl benzyl ammonium chloride and dialkyl dimethyl ammonium chlorides.[1][2] This combination of twin-chain and single-chain QACs results in a broad-spectrum disinfectant with high efficacy against a wide range of microorganisms, including bacteria, fungi, and enveloped viruses.[3][4] Its "fifth-generation" designation signifies its enhanced performance in the presence of organic soil and hard water, making it a robust active ingredient for disinfectants used in various settings such as healthcare, institutional, and industrial applications.[4][5]

Chemical Composition of **BARDAC 208M**:

Component	Percentage
Alkyl (C12-16) dimethyl benzyl ammonium chloride	32%
Octyl decyl dimethyl ammonium chloride	24%
Diocetyl dimethyl ammonium chloride	9.6%
Didecyl dimethyl ammonium chloride	14.4%
Total Active Ingredients	80%
Inert Ingredients (Ethanol, Water)	20%

## Mechanism of Action

The antimicrobial activity of **BARDAC 208M** is primarily due to the cationic nature of the quaternary ammonium compounds. These positively charged molecules interact with the negatively charged components of microbial cell membranes, such as phospholipids and proteins. This interaction leads to the disruption of the cell membrane's integrity, causing leakage of essential intracellular components and ultimately leading to cell death.



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Mechanism of action for **BARDAC 208M**.

## Application in Standardized Efficacy Testing

The efficacy of disinfectants containing **BARDAC 208M** must be validated using standardized methods to meet regulatory requirements, such as those set by the U.S. Environmental Protection Agency (EPA) and the European Chemicals Agency (ECHA).[2][6] The most

common standards for this purpose are those published by AOAC International and the European Committee for Standardization (CEN).

## AOAC International Standards

The AOAC Use-Dilution Test is a carrier-based method used to determine the bactericidal efficacy of liquid disinfectants on hard, non-porous surfaces.<sup>[7][8]</sup>

Representative Bactericidal Efficacy Data (AOAC 955.15 & 964.02):

The following table illustrates the expected performance of a disinfectant formulated with **BARDAC 208M**. Note: This data is representative of fifth-generation QAC disinfectants and should be confirmed by specific testing of the final formulation.

Test Organism	Inoculum Level (CFU/carrier )	Contact Time (minutes)	Soiling	Required Pass Rate	Expected Result with BARDAC 208M Formulation
Staphylococcus aureus (ATCC 6538)	$\geq 1.0 \times 10^4$	10	5% Fetal Bovine Serum	$\geq 57$ out of 60 carriers show no growth	Pass
Pseudomonas aeruginosa (ATCC 15442)	$\geq 1.0 \times 10^4$	10	5% Fetal Bovine Serum	$\geq 54$ out of 60 carriers show no growth	Pass
Salmonella enterica (ATCC 10708)	$\geq 1.0 \times 10^4$	10	5% Fetal Bovine Serum	$\geq 59$ out of 60 carriers show no growth	Pass

## European Norms (EN)

European standards for disinfectant testing are comprehensive and include suspension tests, quantitative carrier tests, and surface tests to evaluate bactericidal, fungicidal, yeasticidal, and

virucidal activity.

This test evaluates the bactericidal activity of a disinfectant in suspension, simulating conditions of use in food, industrial, domestic, and institutional areas.[\[9\]](#)[\[10\]](#)

Representative Bactericidal Efficacy Data (EN 1276):

Test Organism	Contact Time (minutes)	Soiling Condition	Required Log Reduction	Expected Log Reduction with BARDAC 208M Formulation
Pseudomonas aeruginosa (ATCC 15442)	5	Clean (0.3 g/L BSA)	≥ 5	> 5
Escherichia coli (ATCC 10536)	5	Clean (0.3 g/L BSA)	≥ 5	> 5
Staphylococcus aureus (ATCC 6538)	5	Dirty (3.0 g/L BSA)	≥ 5	> 5
Enterococcus hirae (ATCC 10541)	5	Dirty (3.0 g/L BSA)	≥ 5	> 5

This standard assesses the efficacy of disinfectants on a hard, non-porous surface without mechanical action.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Representative Fungicidal Efficacy Data (EN 13697):

Test Organism	Contact Time (minutes)	Soiling Condition	Required Log Reduction	Expected Log Reduction with BARDAC 208M Formulation
Aspergillus brasiliensis (ATCC 16404)	15	Dirty (3.0 g/L BSA)	≥ 3	> 3
Candida albicans (ATCC 10231)	15	Dirty (3.0 g/L BSA)	≥ 3	> 3

Disinfectants formulated with **BARDAC 208M** demonstrate efficacy against enveloped viruses. [14] Testing is typically performed according to standards such as EN 14476.

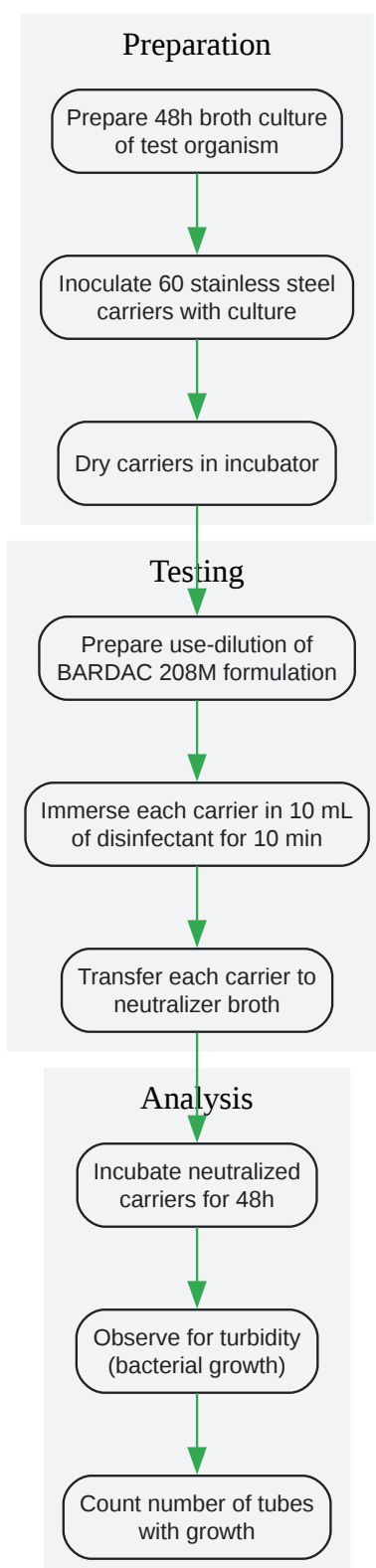
Representative Virucidal Efficacy Data (EN 14476):

Virus Type	Surrogate Virus	Contact Time (minutes)	Soiling Condition	Required Log Reduction	Expected Log Reduction with BARDAC 208M Formulation
Enveloped Viruses	Vaccinia virus	5	Clean (0.3 g/L BSA)	≥ 4	> 4

## Experimental Protocols

The following are detailed protocols for key disinfectant efficacy tests.

### AOAC Use-Dilution Test (Bactericidal)



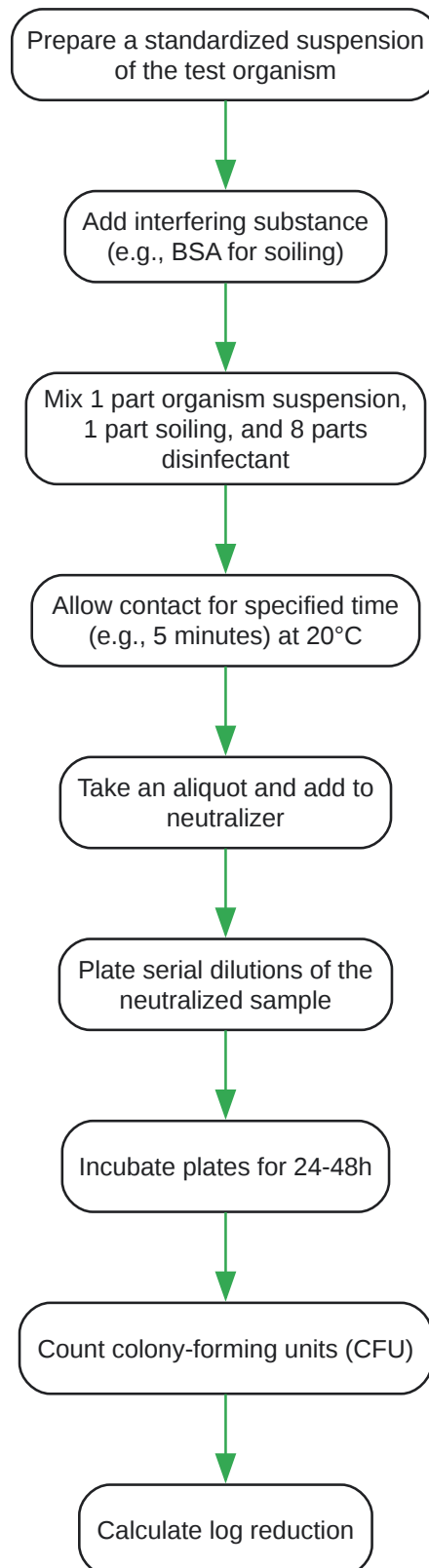
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AOAC Use-Dilution Test Workflow.

**Methodology:**

- **Culture Preparation:** Prepare a 48-hour broth culture of the test organism (e.g., *Staphylococcus aureus* ATCC 6538).
- **Carrier Inoculation:** Aseptically place 60 sterile stainless-steel penicylinders into the bacterial culture for 15 minutes.
- **Carrier Drying:** Remove the carriers and dry them in a sterile petri dish in an incubator at 37°C for 40 minutes.
- **Disinfectant Exposure:** Prepare the desired use-dilution of the disinfectant formulation containing **BARDAC 208M**. Place 10 mL of the disinfectant into 60 sterile test tubes. Immerse one dried, contaminated carrier into each tube for the specified contact time (typically 10 minutes) at 20°C.
- **Neutralization and Incubation:** After the contact time, transfer each carrier to a separate tube containing a suitable neutralizer broth. Incubate the tubes at 37°C for 48 hours.
- **Results:** Observe each tube for turbidity, which indicates bacterial growth. The number of tubes showing no growth is recorded. The disinfectant passes if the number of "no growth" tubes meets the standard's requirement for the specific test organism.[8]

## EN 1276 Quantitative Suspension Test (Bactericidal)



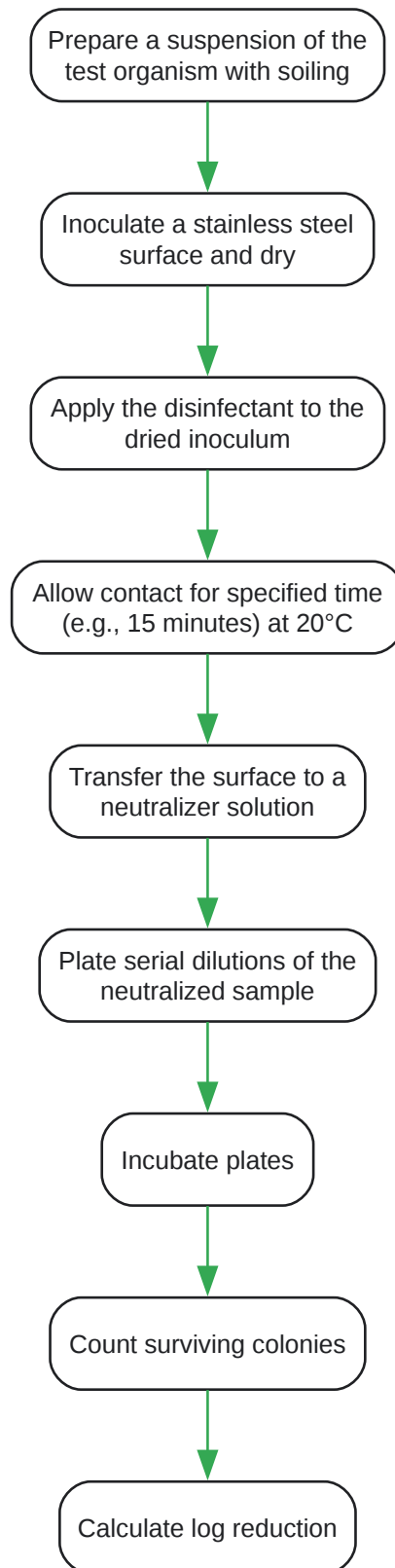
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EN 1276 Suspension Test Workflow.

**Methodology:**

- **Test Suspension:** Prepare a standardized suspension of the test bacteria (e.g., *Pseudomonas aeruginosa* ATCC 15442).
- **Test Conditions:** The test is conducted at 20°C. An interfering substance (soiling) is added to simulate practical conditions. "Clean" conditions use 0.3 g/L bovine serum albumin (BSA), while "dirty" conditions use 3.0 g/L BSA.
- **Procedure:** A mixture is prepared containing 1 part bacterial suspension, 1 part interfering substance, and 8 parts of the disinfectant solution at the test concentration. A control is prepared with water instead of the disinfectant.
- **Contact Time:** The mixture is maintained for the specified contact time (e.g., 5 minutes).
- **Neutralization and Plating:** After the contact time, a sample is transferred to a validated neutralizer. Serial dilutions are then plated on a suitable agar medium.
- **Incubation and Counting:** Plates are incubated, and the resulting colonies are counted.
- **Log Reduction Calculation:** The log reduction is calculated by comparing the number of surviving bacteria in the disinfectant sample to the control sample. A log reduction of  $\geq 5$  is required for a pass.<sup>[9]</sup>

## **EN 13697 Quantitative Surface Test (Bactericidal/Fungicidal)**



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EN 13697 Surface Test Workflow.

#### Methodology:

- **Inoculum Preparation:** A suspension of the test organism (e.g., *Aspergillus brasiliensis* ATCC 16404) is prepared with the appropriate interfering substance.
- **Surface Inoculation:** A defined volume of the inoculum is spread onto a stainless-steel surface and allowed to dry, forming a microbial film.
- **Disinfectant Application:** The test disinfectant is applied to the dried film, ensuring complete coverage.
- **Contact Time:** The surface is left for the specified contact time (e.g., 15 minutes) at the test temperature (e.g., 20°C).
- **Neutralization and Recovery:** The surface is transferred to a validated neutralizer, and microorganisms are recovered from the surface.
- **Enumeration:** The number of surviving microorganisms is determined by plating serial dilutions.
- **Log Reduction Calculation:** The log reduction is calculated by comparing the number of survivors to a control surface treated with water. A log reduction of  $\geq 4$  for bacteria and  $\geq 3$  for fungi is required to pass.[\[12\]](#)

## Conclusion

**BARDAC 208M** is a versatile and effective active ingredient for the formulation of high-performance disinfectants. Its broad-spectrum antimicrobial activity, coupled with its resilience in challenging environmental conditions, makes it suitable for a wide array of applications. The protocols and representative data provided in these application notes serve as a guide for researchers and formulators to effectively evaluate and validate the efficacy of their disinfectant products according to internationally recognized standards. It is imperative that all testing is conducted in a qualified laboratory and that the specific requirements of the relevant regulatory bodies are followed.

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